

Physical and chemical properties of common formylating reagents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethoxymethylformamide

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An In-depth Technical Guide to Common Formylating Reagents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Formylation, the introduction of a formyl group (-CHO) onto a substrate, is a fundamental transformation in organic synthesis, crucial for the construction of a vast array of organic molecules, including pharmaceuticals, agrochemicals, and specialty materials. The aldehyde functionality serves as a versatile synthetic handle, enabling a wide range of subsequent chemical modifications. The choice of formylating reagent is paramount and depends on the nature of the substrate, desired selectivity, and reaction conditions. This guide provides a comprehensive overview of the physical and chemical properties of common formylating reagents and details the experimental protocols for key named formylation reactions.

Physical and Chemical Properties of Common Formylating Reagents and Associated Chemicals

A thorough understanding of the physicochemical properties of formylating reagents and the chemicals involved in these reactions is essential for safe handling, optimal reaction setup, and achieving desired outcomes. The following tables summarize key quantitative data for these substances.

Table 1: Physical Properties of Common Formylating Reagents and Associated Chemicals

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
Formylating Reagents					
Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	153	-61	0.944
Formic Acid	CH ₂ O ₂	46.03	100.8[1][2]	8.4[1][2]	1.22[1][2]
Formaldehyde (gas)	CH ₂ O	30.03[3]	-19[4]	-92[4]	0.815 (at -20 °C)[5]
Hexamethylenetetramine (HMTA)	C ₆ H ₁₂ N ₄	140.19[6]	Sublimes at 280[7]	Sublimes	1.33 (at 20 °C)[7]
Chloroform	CHCl ₃	119.38	61.2	-63.5	1.489 (at 25 °C)[8]
Associated Reagents					
Phosphorus Oxychloride	POCl ₃	153.33[9]	105.8[10]	1.25[10]	1.645[9]
Hydrogen Cyanide	HCN	27.03[11]	25.7[11]	-13.3[11]	0.688 (at 20 °C)[12]

Table 2: Chemical Properties and Safety Information of Common Formylating Reagents and Associated Chemicals

Compound	Appearance	Odor	Solubility	Key Chemical Properties & Reactivity	Safety Hazards
Formylating Reagents					
Dimethylformamide (DMF)	Colorless liquid[13]	Faint, amine-like[14]	Miscible with water and most organic solvents.	Aprotic, polar solvent; can act as a reagent, catalyst, and stabilizer.[14]	Irritant, reproductive toxin.
Formic Acid	Colorless, fuming liquid[8][15]	Pungent, penetrating[8][15][16]	Miscible with water, ethanol, ether.[17]	Strongest of the simple carboxylic acids; also exhibits reducing properties.[17][18]	Corrosive, causes severe burns.[19]
Formaldehyde (gas)	Colorless gas[4]	Pungent, suffocating[20]	Soluble in water, acetone, ethanol.[4]	Highly reactive, readily polymerizes.[21]	Toxic, probable human carcinogen.[20]
Hexamethylenetetramine (HMTA)	White crystalline powder[6][22]	Odorless to fishy, ammonia-like[7][22]	Highly soluble in water and polar organic solvents.[7]	Decomposes in acidic solution to formaldehyde and ammonia.	Flammable solid, skin sensitizer.
Chloroform	Colorless, volatile liquid[8]	Sweet[23]	Slightly soluble in water;	Source of dichlorocarbene in the	Harmful if swallowed, skin irritant,

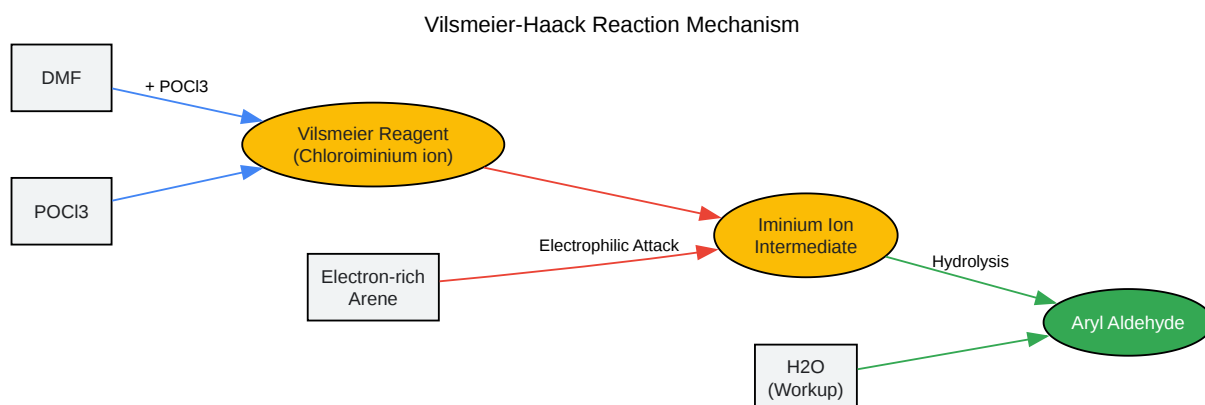
			miscible with alcohol, ether.[23]	presence of a strong base. [24]	suspected carcinogen.
Associated Reagents					
Phosphorus Oxychloride	Colorless, fuming liquid[25][26][27]	Pungent, musty[9][26][27]	Reacts violently with water.[25][26][28]	Reacts with amides to form Vilsmeier reagent; strong dehydrating agent.[9][29]	Causes severe skin burns and eye damage, toxic if inhaled.[25]
Hydrogen Cyanide	Colorless gas or liquid[30]	Faint, bitter almond-like[30]	Soluble in water.[12]	Weakly acidic.[31]	Extremely toxic by all routes of exposure.[31]

Key Formylation Reactions: Mechanisms and Experimental Protocols

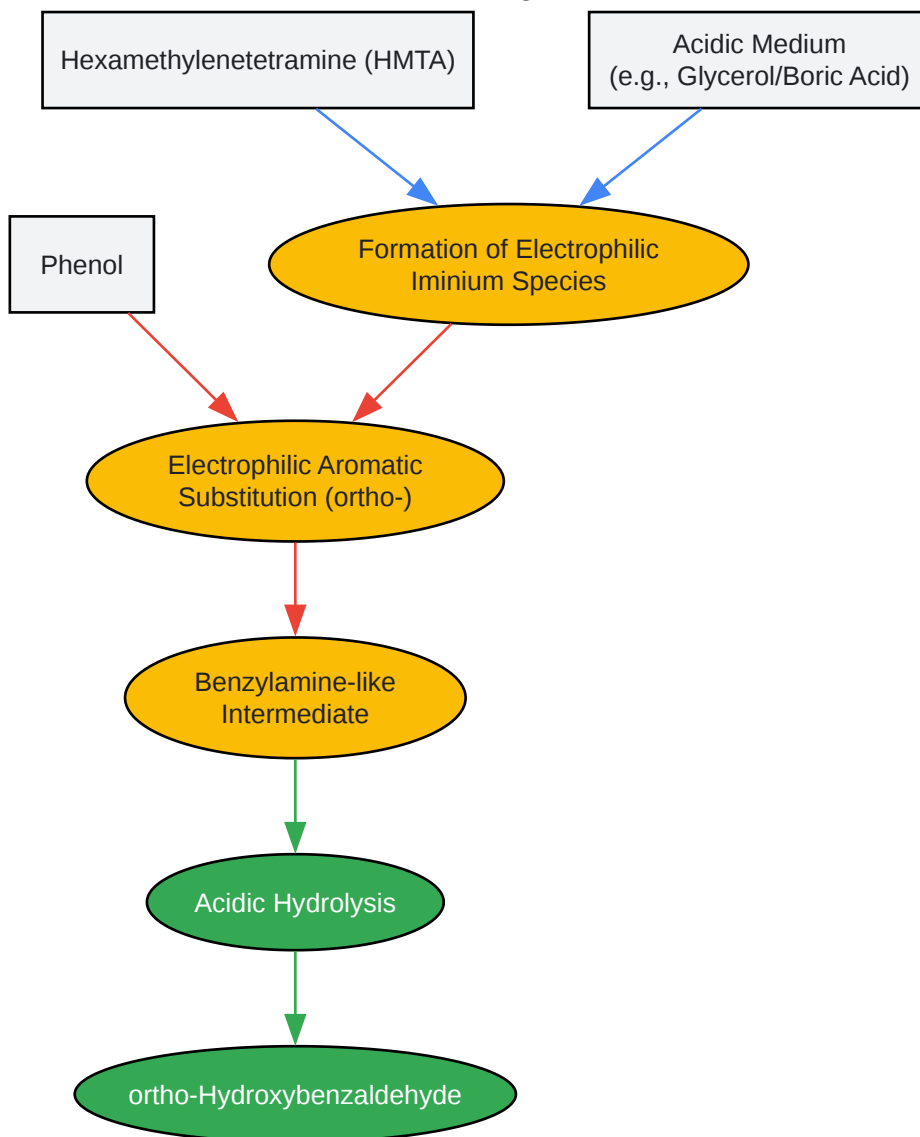
Several named reactions are cornerstones of aromatic formylation, each with its own specific reagents, substrate scope, and mechanism.

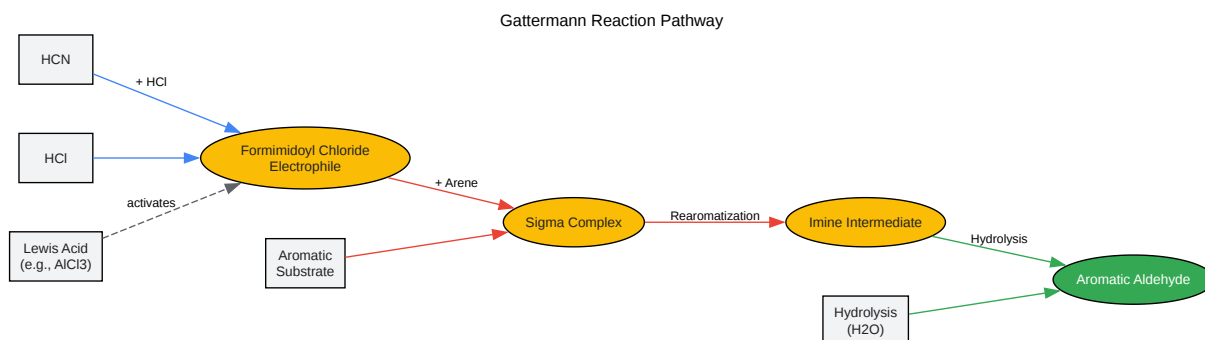
Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a versatile method for the formylation of electron-rich aromatic and heteroaromatic compounds using a Vilsmeier reagent, which is typically formed from a substituted amide like N,N-dimethylformamide (DMF) and an acid chloride such as phosphorus oxychloride (POCl₃).[29]

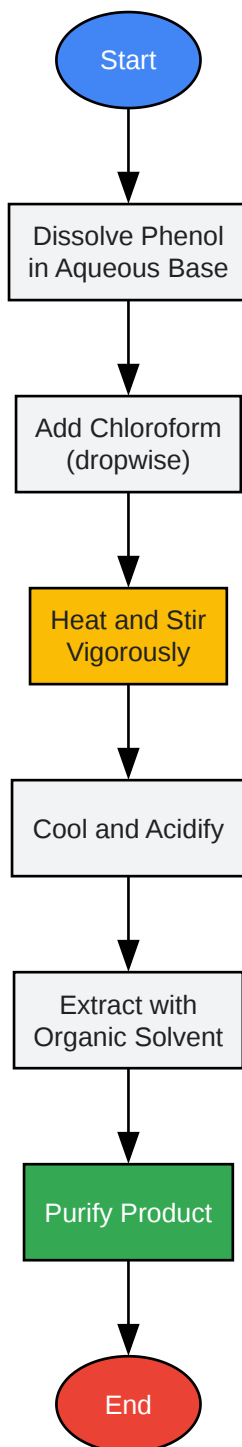


Duff Reaction Logical Flow





Reimer-Tiemann Reaction Workflow

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- To cite this document: BenchChem. [Physical and chemical properties of common formylating reagents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15194966#physical-and-chemical-properties-of-common-formylating-reagents]

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